

Application Note: In Vitro Characterization of 1,3-Dicyclopropyl-1H-pyrazol-4-amine

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Compound of Interest

Compound Name: 1,3-dicyclopropyl-1H-pyrazol-4-amine

Cat. No.: B13576588

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Introduction & Scientific Significance

1,3-dicyclopropyl-1H-pyrazol-4-amine represents a critical scaffold in kinase inhibitor design. The pyrazole-4-amine motif is a "privileged structure" known to interact with the ATP-binding hinge region of protein kinases.

- **Mechanistic Role:** The exocyclic amine (position 4) typically acts as a hydrogen bond donor to the hinge region backbone carbonyl, while the pyrazole nitrogen (position 2) acts as a hydrogen bond acceptor from the hinge backbone amide.
- **Structural Significance:** The two cyclopropyl groups (positions 1 and 3) serve as hydrophobic probes. The N1-cyclopropyl group often orients towards the solvent-exposed region or the ribose pocket, while the C3-cyclopropyl group probes the "gatekeeper" region or the back cleft.
- **Application:** This molecule is primarily assayed to:
 - **Validate Hinge Binding:** Confirm binding orientation via biophysical methods (SPR/NMR).

- Determine Ligand Efficiency (LE): Assess binding affinity relative to molecular weight (Fragment Screening).
- Assess Metabolic Liability: Amines are susceptible to N-oxidation; this fragment serves as a baseline for metabolic stability optimization.

Pre-Assay Physicochemical Profiling

Objective: Ensure the compound is soluble and stable at the high concentrations (100 μ M – 1 mM) required for fragment screening.

Protocol A: Kinetic Solubility in PBS/DMSO

Fragment assays require high concentrations. Precipitation leads to false positives (aggregators).

Materials:

- Test Compound: **1,3-dicyclopropyl-1H-pyrazol-4-amine** (Solid).
- Vehicle: DMSO (LC-MS Grade).
- Buffer: PBS, pH 7.4.
- Detection: UV-Vis Spectrophotometer or Nephelometer.

Workflow:

- Stock Prep: Dissolve solid compound in 100% DMSO to reach 100 mM. Vortex for 2 minutes. Sonicate if necessary.
- Dilution Series: Prepare intermediate dilutions in DMSO.
- Aqueous Spike: Spike 5 μ L of DMSO stock into 195 μ L PBS (Final DMSO = 2.5%) in a 96-well UV-transparent plate.
 - Target Concentrations: 500 μ M, 250 μ M, 125 μ M, 62.5 μ M.
- Incubation: Shake at 500 rpm for 2 hours at 25°C.

- Readout: Measure Absorbance at 620 nm (turbidity) or UV max (280-320 nm).

- Validation: If

, solubility limit is reached.

Data Output Format:

Concentration (μM)	OD 620nm (Turbidity)	Soluble? (Yes/No)
500	0.045	No (Precipitate)
250	0.005	Yes

| 125 | 0.002 | Yes |

Biophysical Assay: Surface Plasmon Resonance (SPR)

Objective: Quantify the binding affinity (

) and kinetics (

) of the fragment to a target kinase (e.g., JAK2 or Aurora A). Why SPR? Standard enzymatic assays (IC50) are often insufficiently sensitive for small fragments with weak affinity (

).

Protocol B: SPR Direct Binding Assay (Biacore/Sierra)

Reagents:

- Ligand: Biotinylated JAK2 Kinase Domain (JH1).
- Analyte: **1,3-dicyclopropyl-1H-pyrazol-4-amine**.
- Running Buffer: HBS-P+ (10 mM HEPES, 150 mM NaCl, 0.05% P20, pH 7.4) + 2% DMSO.

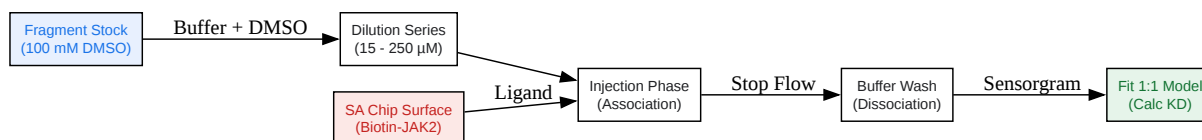
Step-by-Step Procedure:

- Chip Preparation: Use a Streptavidin (SA) sensor chip. Condition with 1M NaCl/50mM NaOH.
- Immobilization: Inject Biotin-JAK2 (10 µg/mL) to achieve a capture level of ~2000-3000 RU (high density needed for small molecules).
- Solvent Correction: Perform a DMSO calibration curve (1.5% to 2.5%) to correct for bulk refractive index changes.
- Analyte Injection (Single Cycle Kinetics):
 - Prepare a 2-fold dilution series of the amine: 0, 15.6, 31.2, 62.5, 125, 250 µM.
 - Note: Ensure DMSO is matched exactly to running buffer (2%).
 - Contact Time: 60 seconds.
 - Dissociation Time: 120 seconds.
 - Flow Rate: 30 µL/min.
- Regeneration: Usually not required for fragments (fast off-rate). If needed, use mild acidic pulse (10s of 10mM Glycine pH 9.5).

Data Analysis:

- Fit data to a 1:1 Langmuir Binding Model.
- Calculate
(Equilibrium dissociation constant).
- Self-Validation Check: The theoretical
should match observed
.

Visualizing the SPR Logic:



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Caption: Workflow for Surface Plasmon Resonance (SPR) screening of pyrazole-amine fragments against kinase targets.

Biochemical Assay: ADP-Glo™ Kinase Assay

Objective: Confirm that binding leads to functional inhibition of kinase activity. Context: While fragments have weak potency, an IC50 curve establishes the "starting point" for medicinal chemistry optimization.

Protocol C: ADP-Glo Inhibition Assay

Mechanism: Measures ADP formed from a kinase reaction; ADP is converted to ATP, which is quantified by luciferase/luciferin.

Materials:

- Enzyme: JAK2 (Promega or Carna).
- Substrate: Poly(Glu, Tyr) 4:1 peptide.
- ATP: Ultra-pure (at concentration, typically 10 μM).
- Reagent: ADP-Glo™ Kinase Assay Kit (Promega).

Procedure:

- Compound Prep: Acoustic dispense (Echo) or serial dilute **1,3-dicyclopropyl-1H-pyrazol-4-amine** into 384-well white plates.

- Top Concentration: 1 mM (High concentration is mandatory for fragments).
- Enzyme Reaction:
 - Add 2 μ L Kinase Working Reagent (JAK2).
 - Add 2 μ L Substrate/ATP Mix.
 - Incubate for 60 minutes at Room Temperature (RT).
- ADP-Glo Reaction:
 - Add 4 μ L ADP-Glo™ Reagent (Terminates kinase rxn, depletes remaining ATP).
 - Incubate 40 mins at RT.
- Detection:
 - Add 8 μ L Kinase Detection Reagent (Converts ADP to ATP -> Luciferase light).
 - Incubate 30 mins at RT.
 - Read Luminescence (RLU).

Data Presentation: Normalize RLU to controls:

- 0% Inhibition: DMSO only + Enzyme + Substrate.
- 100% Inhibition: No Enzyme (or Staurosporine).

Compound	IC50 (μ M)	Hill Slope	Interpretation
Ruxolitinib (Control)	0.003	-1.1	Potent Inhibitor
1,3-dicyclopropyl-1H-pyrazol-4-amine	> 150	N/A	Weak Binder (Fragment)

Note: A weak IC50 is expected. If IC50 < 10 μ M, check for aggregation (promiscuous inhibition).

In Vitro Metabolic Stability (Microsomal Stability)

Objective: Determine if the amine group is a "metabolic soft spot" (e.g., N-oxidation or glucuronidation) before elaborating the fragment.

Protocol D: Liver Microsome Incubation

Reagents:

- Pooled Human Liver Microsomes (HLM) (0.5 mg/mL protein).
- NADPH Regenerating System.
- Internal Standard (e.g., Tolbutamide).

Workflow:

- Pre-incubation: Mix Fragment (1 μ M final) with HLM in Phosphate Buffer (pH 7.4). Warm to 37°C for 5 mins.
- Initiation: Add NADPH to start reaction.
- Sampling: Aliquot at t = 0, 15, 30, 60 mins.
- Quenching: Add ice-cold Acetonitrile (containing Internal Standard) to precipitate proteins.
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS (MRM mode).
 - Monitor: Parent ion depletion and appearance of +16 Da peak (N-oxide).

References

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 - Relevance: The industry-standard protocol for screening low-affinity fragments like the subject molecule.
- Kinase Assay Methodology
 - Zegzouti, H., et al. (2009). "ADP-Glo: A Bioluminescent and Homogeneous ADP Monitoring Assay for Kinases." *Assay and Drug Development Technologies*. [Link](#)
 - Relevance: Primary method for validating enzym
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Sources

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